

Propargyl-PEG4-amine: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Propargyl-PEG4-amine*

Cat. No.: *B610239*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Propargyl-PEG4-amine is a bifunctional linker molecule integral to advancements in bioconjugation, drug delivery, and the development of complex therapeutic modalities such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). Its structure incorporates a terminal propargyl group for click chemistry applications and a primary amine for conjugation to various biomolecules.^{[1][2][3]} This guide provides a comprehensive overview of the available safety data, handling protocols, and chemical properties of **Propargyl-PEG4-amine** to ensure its safe and effective use in a laboratory setting.

It is important to note that a specific, official Safety Data Sheet (SDS) for **Propargyl-PEG4-amine** is not consistently available across all suppliers. Therefore, this guide synthesizes information from various commercial and technical sources, including data extrapolated from structurally similar compounds, to provide a thorough safety profile.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **Propargyl-PEG4-amine** is fundamental to its safe handling and storage. The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
CAS Number	1013921-36-2	[1][4][5][6]
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[1][5]
Molecular Weight	231.29 g/mol	[5][7][8]
Purity	Typically >95% - 98%	[1][8]
Solubility	Soluble in Water, DMSO, DCM, DMF	[1]
Topological Polar Surface Area (TPSA)	62.94 Å ²	[9]
logP	-0.3553	[9]

Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **Propargyl-PEG4-amine** is not publicly available. However, safety information for structurally related compounds provides insight into potential hazards. For instance, a technical guide for N-(Propargyl-peg4)-n-bis(peg4-acid) extrapolates hazard data from Propargyl-PEG4-acid, which is classified as flammable.[10][11] The propargyl group, a terminal alkyne, can be reactive and may pose a fire or explosion risk under specific conditions, such as in the presence of certain metal catalysts.[10] The carboxylic acid functional group in related compounds can cause skin and eye irritation.[10]

Based on data for a related compound, the following GHS information should be considered as a precautionary measure:

Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammability (extrapolated)	GHS02 (Flame)	Danger	H242: Heating may cause a fire.

It is strongly recommended that researchers obtain and review the complete Safety Data Sheet from their specific supplier before handling this compound.

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **Propargyl-PEG4-amine** and ensuring laboratory safety.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield should be worn.[\[10\]](#)
- Hand Protection: Use compatible chemical-resistant gloves, such as nitrile gloves.[\[10\]](#)
- Body Protection: A laboratory coat and appropriate protective clothing are necessary.[\[10\]](#)

Engineering Controls:

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[10\]](#)

Storage Conditions: The following table outlines the recommended storage conditions for **Propargyl-PEG4-amine** in both solid and solution forms.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 3 years	Keep the vial tightly sealed in a dry place. [7] [11]
Stock Solution	-20°C	Up to 1 month	Store as aliquots in tightly sealed vials. [4] [11] Protect from light. [4]
Stock Solution	-80°C	Up to 6 months to 1 year	Recommended for longer-term storage of solutions. [4] [7] [11]

Handling Procedures:

- **Acclimatization:** Before opening, allow the product vial to equilibrate to room temperature for at least one hour to prevent condensation of atmospheric moisture onto the hygroscopic solid.[\[11\]](#)
- **Weighing:** Weigh the desired amount of the compound quickly in a clean, dry environment.[\[11\]](#)
- **Solution Preparation:** For optimal results, it is recommended to prepare and use solutions on the same day.[\[11\]](#) Avoid repeated freeze-thaw cycles of solutions.[\[11\]](#)

First-Aid Measures

In the event of exposure, the following first-aid measures are recommended based on general laboratory safety principles and data from related compounds:

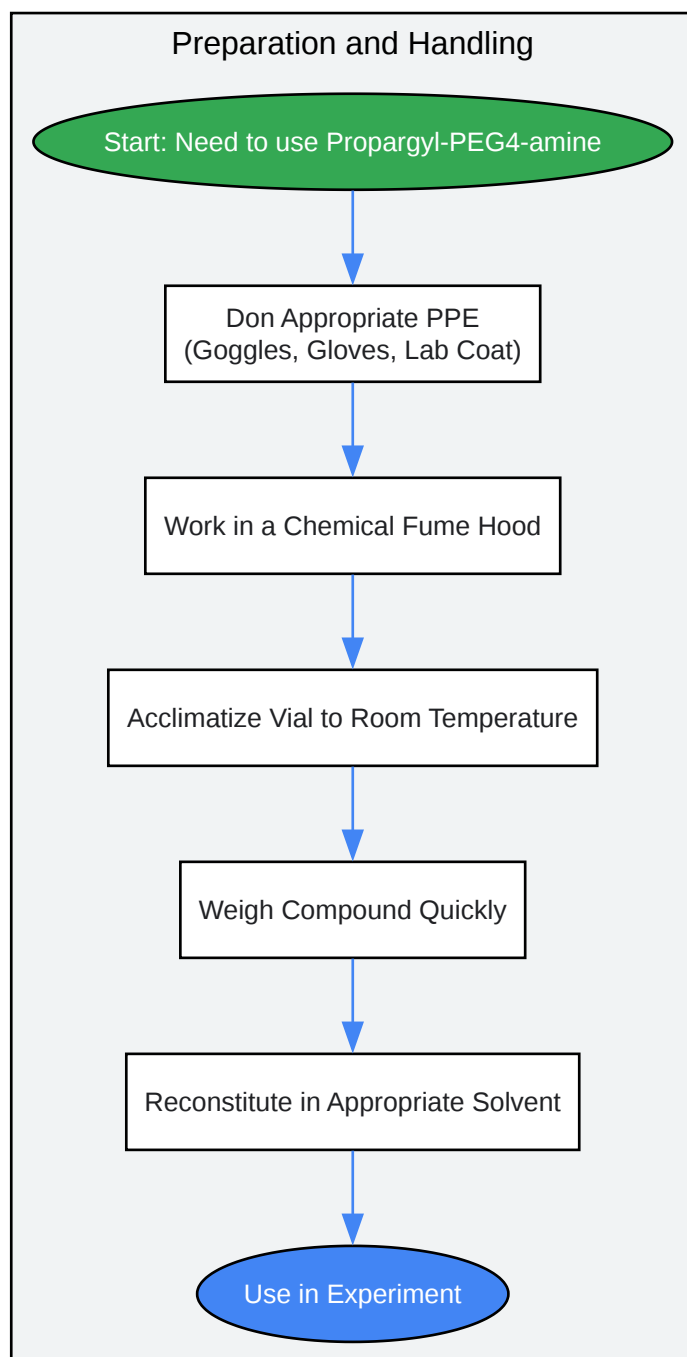
- **Inhalation:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek medical attention if symptoms occur.[\[12\]](#)
- **Skin Contact:** Flush the contaminated skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.[\[12\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek medical attention if irritation occurs.[\[12\]](#)
- **Ingestion:** Wash out the mouth with water. Remove the victim to fresh air and keep them at rest. If the material has been swallowed and the exposed person is conscious, give small quantities of water to drink. Do not induce vomiting unless directed to do so by medical personnel.[\[12\]](#)

Spill and Disposal Procedures

In case of a spill, absorb the material with an inert substance and dispose of it in accordance with local, state, and federal regulations.[\[10\]](#) Do not allow the product to enter drains.[\[10\]](#)

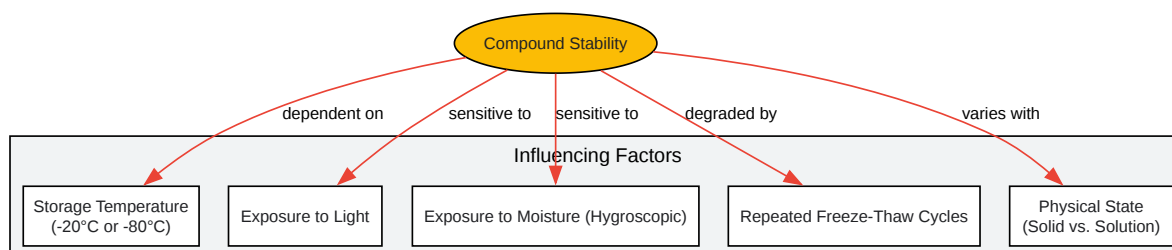
Experimental Workflows and Logical Relationships

To visualize the key considerations for handling and using **Propargyl-PEG4-amine**, the following diagrams illustrate the recommended safety workflow and the logical relationships influencing the compound's stability.



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Caption: Recommended workflow for the safe handling and preparation of **Propargyl-PEG4-amine**.



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Caption: Logical relationships between environmental factors and the stability of **Propargyl-PEG4-amine**.

This technical guide is intended for research purposes only and should not be used for diagnostic or therapeutic applications.[5][8][13] It is imperative for all users to consult the safety data sheet provided by their supplier and to adhere to all institutional and governmental safety regulations.

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